

# Personal protective equipment for handling (3S,4S)-Tivantinib

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## Compound of Interest

Compound Name: (3S,4S)-Tivantinib

Cat. No.: B1609869

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## Essential Safety and Handling Guide for (3S,4S)-Tivantinib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(3S,4S)-Tivantinib** (also known as ARQ 197). Adherence to these procedural steps is vital for ensuring personal safety and minimizing environmental exposure.

**(3S,4S)-Tivantinib** is an active pharmaceutical ingredient (API) that requires stringent handling protocols due to its potential health risks. Safety Data Sheets (SDS) indicate that Tivantinib may damage fertility or the unborn child and may cause organ damage through prolonged or repeated exposure[1][2]. Therefore, treating it as a potent compound and implementing the following safety measures is mandatory.

## Hazard Identification

A summary of the key hazards associated with **(3S,4S)-Tivantinib** is presented below. This information is compiled from multiple safety data sheets; it is recommended to always consult the specific SDS provided by the supplier before handling.

Hazard Classification	Description	Source
Reproductive Toxicity	May damage fertility or the unborn child.	[1][2]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure.	[1][2]
Acute Toxicity	Several suppliers report unknown acute oral, dermal, or inhalation toxicity, necessitating cautious handling.	[1]
Irritation	May cause respiratory tract, skin, and eye irritation.	[3]

## Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is essential to create a barrier between the researcher and the hazardous compound. The level of PPE depends on the specific task and the potential for exposure. For all handling of Tivantinib, particularly in its solid, powdered form, a high level of protection is required.[4]

### Required PPE for Handling (3S,4S)-Tivantinib

Task	Minimum Required PPE
Unpacking & Storage	Double Nitrile Gloves, Lab Coat, Safety Glasses, N95 Respirator.[5]
Weighing of Solid Compound	Double Chemotherapy-Rated Gloves, Disposable Gown (back-closing), Hair Cover, Shoe Covers, Full-Face Shield, Powered Air-Purifying Respirator (PAPR).[4][5][6]
Preparation of Solutions	Double Nitrile Gloves, Disposable Gown, Safety Goggles, and work within a certified chemical fume hood or biological safety cabinet.
Administration/Cell Culture	Double Nitrile Gloves, Lab Coat or Disposable Gown, Safety Glasses.
Waste Disposal	Double Nitrile Gloves, Disposable Gown, Safety Goggles.

## Experimental Protocol: Donning and Doffing PPE

Donning (Putting On) Sequence:

- Shoe Covers: Put on two pairs of shoe covers.
- Hair Cover: Secure hair completely within a hair bouffant.
- Inner Gloves: Don the first pair of chemotherapy-rated gloves.
- Coverall/Gown: Put on a disposable, back-closing gown or "bunny suit" coverall, ensuring a snug fit.[5]
- PAPR/Respirator: Don the head covering/hood of the PAPR or fit-test the N95 respirator.
- Outer Gloves: Don the second pair of gloves, ensuring the cuffs are pulled over the sleeves of the gown.[7]
- Face Shield/Goggles: Put on eye and face protection.

Doffing (Taking Off) Sequence: This process is critical to prevent contamination.

- **Outer Gloves:** Remove the outer pair of gloves, turning them inside out. Dispose of them in the designated chemotherapeutic waste container.
- **Gown and Shoe Covers:** Remove the gown and shoe covers carefully, rolling them inward to contain any contamination. Dispose of them immediately.
- **Face/Eye Protection & Respirator:** Remove face shield/goggles and respirator.
- **Inner Gloves:** Remove the final pair of gloves and dispose of them.
- **Hand Hygiene:** Wash hands thoroughly with soap and water immediately after removing all PPE.

## Operational Handling Plan

All manipulations of solid **(3S,4S)-Tivantinib** must be performed within a containment device to minimize aerosolization and exposure.

## Experimental Protocol: Weighing and Reconstituting Solid Tivantinib

- **Preparation:** Ensure the designated workspace (e.g., chemical fume hood, glove box) is clean and decontaminated.<sup>[4]</sup> Gather all necessary equipment, including a calibrated scale, weigh paper/boats, spatulas, solvent, and vortex mixer.
- **Containment:** Perform all powder handling inside a certified chemical fume hood, a ventilated balance safety enclosure, or a glove box to control dust exposure.<sup>[4]</sup>
- **Weighing:** Carefully weigh the desired amount of Tivantinib powder. Use a dedicated spatula. Tare the balance with the weigh boat before adding the compound.
- **Reconstitution:** Add the solvent to the vessel containing the weighed powder. Cap the vessel securely before removing it from the containment area for vortexing or sonication.
- **Cleanup:** After handling, decontaminate all surfaces and equipment. Wipe down the work area with an appropriate cleaning agent. All disposable materials used in the process (e.g.,

weigh paper, pipette tips) must be treated as contaminated waste.

## Disposal Plan

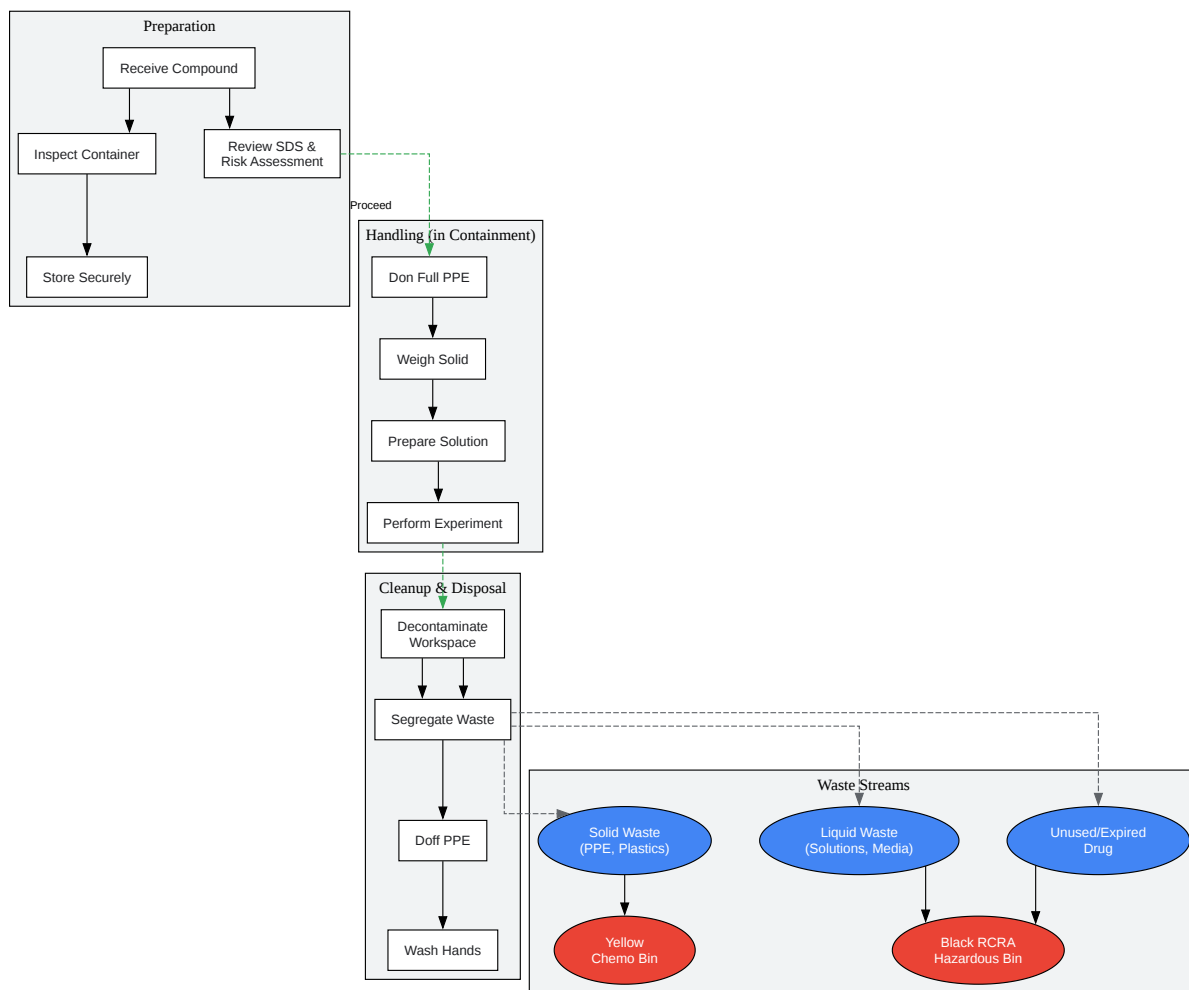
Proper segregation and disposal of waste are critical to prevent environmental contamination and ensure regulatory compliance.[8] Antineoplastic drug waste must be handled separately from other laboratory waste streams.[7][9]

## Waste Segregation and Disposal Procedures

Waste Stream	Description	Disposal Container and Procedure
Solid Chemotherapeutic Waste	Contaminated PPE (gloves, gowns), plasticware, weigh boats, absorbent pads.	Yellow Chemotherapeutic Waste Container: Collect all items in a designated, clearly labeled, puncture-proof container. <sup>[9]</sup> Do not dispose of in regular trash or standard biohazard bags. <sup>[9]</sup>
Liquid Chemotherapeutic Waste	Unused stock solutions, spent media from treated cells.	Black Hazardous Waste Container: Collect in a dedicated, leak-proof, and clearly labeled RCRA hazardous waste container. <sup>[7]</sup> Do not pour down the drain. <sup>[9]</sup> An absorbent may be added to thicken the liquid before disposal. <sup>[9]</sup>
Sharps Waste	Contaminated needles and syringes.	Yellow Chemotherapy Sharps Container: If the syringe is completely empty with no visible residual drug, it may be disposed of in a standard sharps container. If any volume remains, it must be disposed of as hazardous chemical waste in the black container. <sup>[7]</sup>
Grossly Contaminated Items / Unused API	Expired or unused solid Tivantinib, vials, spill cleanup materials.	Black Hazardous Waste Container: Must be disposed of as hazardous chemical waste through the institution's Environmental Health & Safety (EHS) program. <sup>[7]</sup> <sup>[9]</sup>

Final disposal of all hazardous waste streams should be conducted via incineration to destroy the active pharmaceutical ingredients.[8]

## Workflow for Handling (3S,4S)-Tivantinib



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Caption: Workflow for the safe handling and disposal of **(3S,4S)-Tivantinib**.



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